

# An In-depth Technical Guide to the Safe Handling of 2-Aminopropanenitrile

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## Compound of Interest

Compound Name: 2-Aminopropanenitrile

Cat. No.: B1206528

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This guide provides comprehensive safety and handling information for **2-aminopropanenitrile** (CAS 2134-48-7), a key intermediate in the synthesis of various organic molecules. Given the limited specific toxicological data for this compound, this guide also draws upon information from structurally similar aminonitriles and general principles of handling toxic and reactive chemicals.

## Chemical and Physical Properties

**2-Aminopropanenitrile** is a colorless liquid that is soluble in water.<sup>[1]</sup> It is a versatile building block in synthetic organic chemistry due to the presence of both an amino and a nitrile functional group.<sup>[2]</sup>

Property	Value	Source
CAS Number	2134-48-7	[3][4]
Molecular Formula	C <sub>3</sub> H <sub>6</sub> N <sub>2</sub>	[5]
Molecular Weight	70.09 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	150°C at 760 mmHg (estimated)	[6]
Density	0.928 g/cm <sup>3</sup> (estimated)	[6]
Flash Point	44.5°C (estimated)	[6]
Solubility	Soluble in water	[1]

## Hazard Identification and Classification

**2-Aminopropanenitrile** and its analogs are classified as hazardous substances. The primary hazards are associated with their toxicity upon ingestion, inhalation, or skin contact, and their potential to cause serious eye and skin irritation.[5][7][8] As an aminonitrile, there is a potential for the release of cyanide, which is highly toxic.[9]

GHS Hazard Statements for Structurally Similar Compounds:

- H301: Toxic if swallowed[8]
- H311: Toxic in contact with skin[8]
- H315: Causes skin irritation[8]
- H317: May cause an allergic skin reaction[8]
- H318: Causes serious eye damage[8]
- H331: Toxic if inhaled[8]

NFPA 704 Diamond (for a similar compound, 3-Aminopropionitrile):

- Health (Blue): 3 (Can cause serious or permanent injury)
- Flammability (Red): 2 (Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur)
- Instability (Yellow): 1 (Normally stable, but can become unstable at elevated temperatures and pressures)
- Special (White): None

## Personal Protective Equipment (PPE)

Due to the hazardous nature of **2-aminopropanenitrile**, appropriate personal protective equipment must be worn at all times when handling this chemical.[\[10\]](#)

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a face shield. <a href="#">[10]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-retardant lab coat, and closed-toe shoes. <a href="#">[11]</a> <a href="#">[12]</a>
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used, especially when working outside of a fume hood or with heated material. <a href="#">[10]</a>

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **2-aminopropanenitrile**. Given the potential for cyanide-like effects, prompt medical attention is essential.[\[1\]](#)[\[7\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth resuscitation). Administer 100% oxygen if available. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[7]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15-20 minutes. Seek immediate medical attention. <a href="#">[7]</a>
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[13]</a>

## Fire-Fighting Measures

**2-Aminopropanenitrile** is a combustible liquid. Fires involving this chemical should be handled by trained professionals.

Aspect	Procedure
Suitable Extinguishing Media	Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. A water spray can be used to cool fire-exposed containers.
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.
Specific Hazards	Combustion may produce toxic gases, including carbon oxides, nitrogen oxides, and hydrogen cyanide.
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

Spills of **2-aminopropanenitrile** must be handled immediately and with extreme caution to prevent exposure and environmental contamination.

Spill Size	Procedure
Minor Spill	Evacuate the immediate area. Wear appropriate PPE. Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth. <a href="#">[14]</a> Place the absorbed material into a sealed, labeled container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete. <a href="#">[15]</a>
Major Spill	Evacuate the laboratory and surrounding areas. Alert others and activate the emergency response system. Do not attempt to clean up a major spill without specialized training and equipment. <a href="#">[16]</a>

## Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **2-aminopropanenitrile**.

Handling:

- All work with **2-aminopropanenitrile** should be conducted in a well-ventilated chemical fume hood.[\[17\]](#)
- Avoid inhalation of vapors and contact with skin and eyes.[\[17\]](#)
- Use appropriate, inspected PPE at all times.[\[17\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[17\]](#)
- Wash hands thoroughly after handling.[\[17\]](#)

Storage:

- Store in a tightly closed, properly labeled container.[\[10\]](#)
- Keep in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[10\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[10\]](#)[\[18\]](#)
- Avoid storing in direct sunlight.

## Disposal Considerations

All waste containing **2-aminopropanenitrile** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[19\]](#)[\[20\]](#)

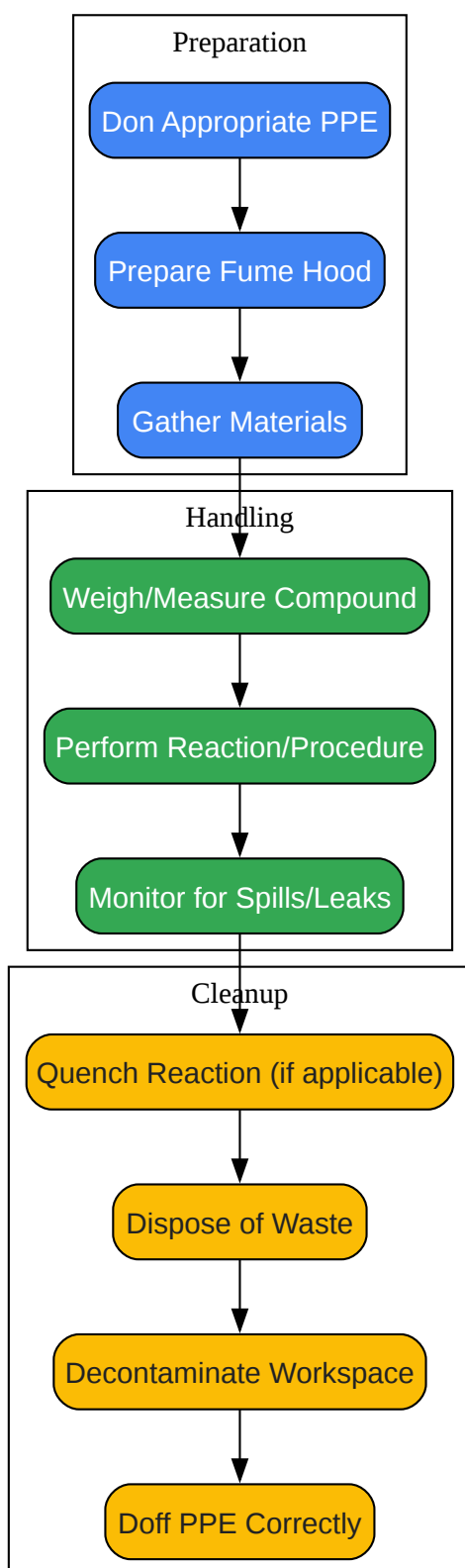
- Waste Collection: Collect all liquid and solid waste contaminated with **2-aminopropanenitrile** in designated, sealed, and clearly labeled hazardous waste containers.[\[21\]](#)

- Disposal Method: Dispose of hazardous waste through a licensed and certified hazardous waste disposal company.[\[19\]](#) Do not dispose of down the drain or in regular trash.[\[21\]](#)

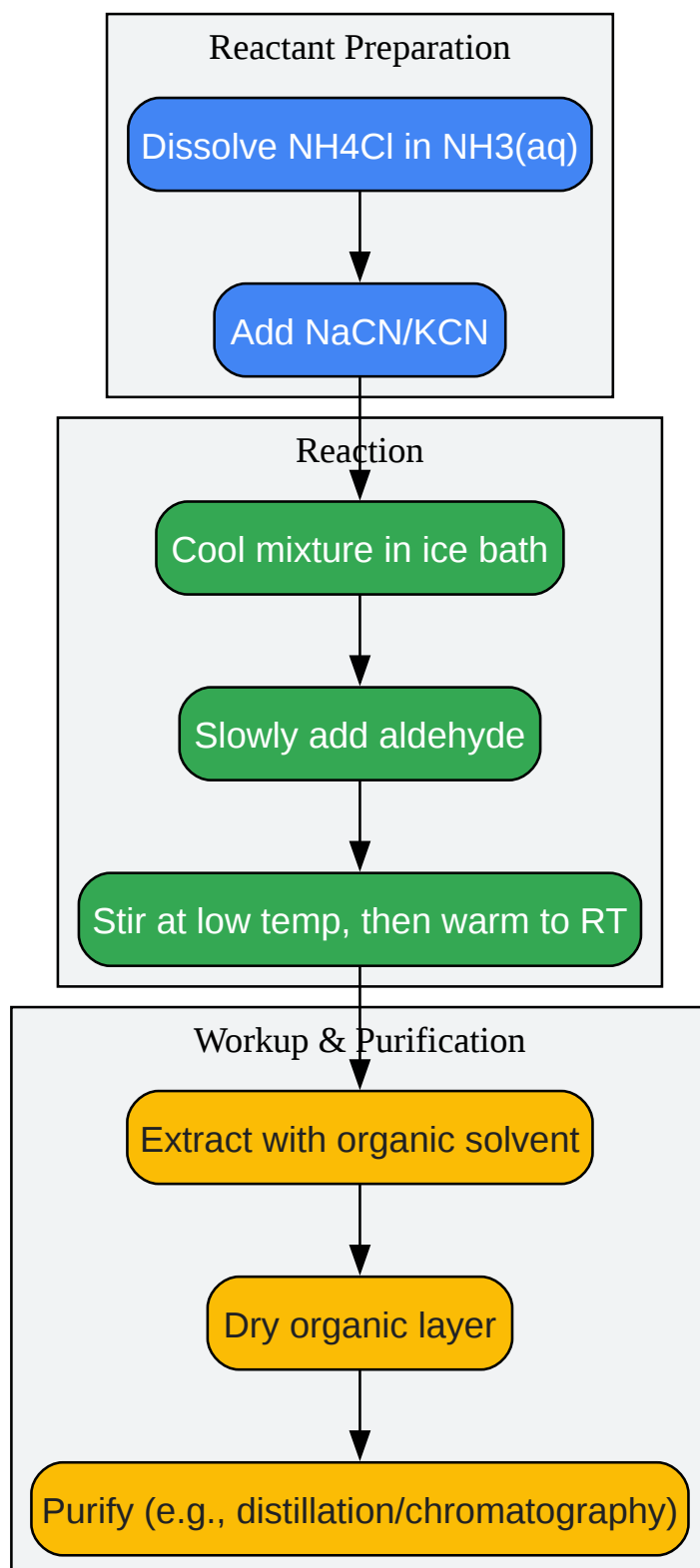
## Experimental Protocols

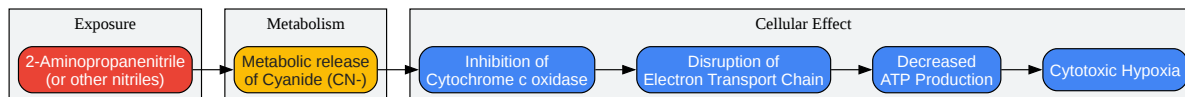
### General Laboratory Handling Protocol

This protocol outlines the general steps for safely handling **2-aminopropanenitrile** in a laboratory setting.









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